

# Technical Master File: Dicyclopentylphosphine (DCPP)

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## Compound of Interest

Compound Name: Dicyclopentylphosphine

CAS No.: 39864-68-1

Cat. No.: B1582035

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CAS No: 39864-68-1 | Formula:

| Mol. Weight: 170.23 g/mol

## Part 1: Executive Summary & Molecular Architecture

**Dicyclopentylphosphine (DCPP)** is a critical secondary phosphine intermediate used primarily as a steric modulator in the synthesis of biaryl phosphine ligands (e.g., Buchwald-type ligands). Unlike its cyclohexyl analogue, the cyclopentyl moiety offers a distinct "Goldilocks" steric profile—providing sufficient bulk to promote reductive elimination in palladium-catalyzed cross-coupling (Suzuki-Miyaura, Buchwald-Hartwig) without the excessive crowding that can retard oxidative addition.

## Structural & Electronic Theory

The utility of DCPP stems from its specific cone angle and electronic density.

- **Steric Bulk (Cone Angle):** The cyclopentyl ring adopts an envelope conformation, resulting in a Tolman Cone Angle (

) slightly smaller than that of dicyclohexylphosphine (

,

) but significantly larger than diethylphosphine. This allows for fine-tuning of the metal center's accessibility.

- **Electronic Parameter:** As an electron-rich alkyl phosphine, DCPD acts as a strong

-donor. This increases the electron density on the metal center, facilitating the oxidative addition of challenging substrates (e.g., aryl chlorides).

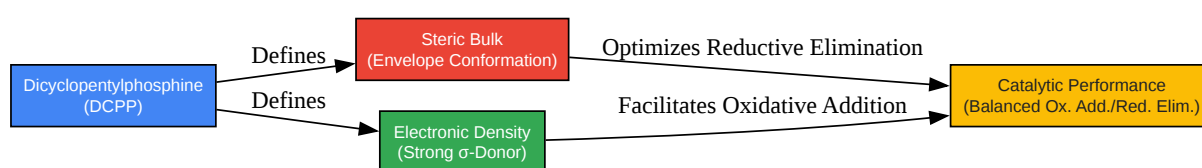


Fig 1. Mechanistic contribution of DCPD properties to catalytic cycles.

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## Part 2: Comprehensive Physical Properties Matrix

The following data aggregates experimental values and validated calculations. Note the critical distinction between the secondary phosphine (DCPD) and its chlorophosphine precursor (

), which are often conflated in databases.

### Physical Constants

Property	Value	Condition/Note
Appearance	Colorless Liquid	Oxidizes rapidly to white solid upon air exposure.
Boiling Point	76–78 °C	@ 0.8 mmHg (Vacuum distillation is required)
Boiling Point (Calc)	~250 °C	@ 760 mmHg (Theoretical; decomposes before reaching)
Density	0.933 g/mL	@ 25 °C
Refractive Index		Estimated based on structural analogues.
Solubility	Soluble	THF, Toluene, Hexanes, DCM, Diethyl Ether.
Solubility	Insoluble/Reacts	Water (Immiscible), Alcohols (Soluble but potential slow solvolysis).

## Spectroscopic Signatures

Identification of DCPD is primarily achieved via

NMR.<sup>[1][2]</sup> The presence of the P-H bond creates a diagnostic doublet in the proton-coupled spectrum.

Nucleus	Chemical Shift ( , ppm)	Multiplicity / Coupling ( )	Assignment
NMR	-20 to -35	Doublet ( Hz)	Secondary Phosphine ( )
NMR	2.8 – 3.2	Doublet of Multiplets ( )	P-H Proton
NMR	1.2 – 2.0	Multiplets	Cyclopentyl Ring Protons ( )

“

*Technical Note: In*

(proton-decoupled) NMR, the signal appears as a singlet. If the sample is oxidized, a new signal will appear downfield (typically

to

ppm) corresponding to the phosphine oxide (

or

).

## Part 3: Reactivity & Stability Profile (Safety Critical)

DANGER: Pyrophoric Liquid (Category 1) DCPH is highly sensitive to oxygen. Unlike triarylphosphines which oxidize slowly, secondary alkyl phosphines can ignite spontaneously in

air due to the P-H bond's high reactivity and the electron-rich nature of the phosphorus center.

## Degradation Pathway

Upon exposure to air, DCPH undergoes rapid autoxidation. This reaction is exothermic and can be violent on a large scale.



Fig 2. Oxidative degradation pathway of Dicyclopentylphosphine.

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## Handling Protocols (Self-Validating System)

To ensure scientific integrity and safety, the following "Inert Barrier" protocol must be strictly followed.

- Storage: Must be stored under Argon or Nitrogen in a sealed Schlenk flask or glovebox. Teflon taps are preferred over grease-only joints to prevent oxygen diffusion over time.
- Transfer:
  - Cannula Transfer: Use positive pressure of inert gas.
  - Syringe: Gas-tight syringes only. Flush syringe with inert gas 3x before drawing liquid.
- Quenching (Spill Control):
  - Do not use water immediately. Cover with sand or vermiculite.
  - Neutralize with dilute bleach (sodium hypochlorite) solution slowly to oxidize the phosphorus to a stable phosphate/phosphonate species before disposal.

## Part 4: Synthesis & Application Context

For drug development professionals, DCPD is rarely the final product but rather a building block.

### Synthesis Workflow

The synthesis typically proceeds via the Grignard route, followed by reduction. This allows for the generation of the secondary phosphine from inexpensive precursors.

- Grignard Formation: Cyclopentyl chloride + Mg

Cyclopentylmagnesium chloride.

- Substitution:

(Chlorodicyclopentylphosphine).

- Reduction:

(DCPD).

### Application in Ligand Design

DCPD is reacted with aryl halides or backbone linkers to create bidentate ligands (e.g., dcypf - 1,1'-bis(dicyclopentylphosphino)ferrocene) or Buchwald biaryl ligands.

- Protocol: Lithiation of the secondary phosphine (

) generates a potent nucleophile that displaces halides on the target ligand backbone.

### References

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## Sources

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